

Certificate of Analysis: Erythromycin-13C,d3 - A Technical Guide

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This technical guide provides a comprehensive overview of the data and methodologies associated with a typical Certificate of Analysis (CoA) for **Erythromycin-13C,d3**. It is intended for researchers, scientists, and drug development professionals who utilize this isotopically labeled internal standard in their analytical studies.

Quantitative Data Summary

The following table summarizes the key quantitative data typically presented in a Certificate of Analysis for **Erythromycin-13C,d3**. These values are representative and may vary between different lots and suppliers.



Test	Specification	Result
Identification		
Mass Spectrum	Conforms to structure	Conforms
¹ H NMR Spectrum	Conforms to structure	Conforms
Purity & Impurities		
Purity (HPLC)	≥95%	>95%[1]
Isotopic Purity (MS)	≥99% deuterated forms (d1-d3)	≥99%[2]
Chemical Purity (MS)	Report Value	98%[3][4]
Physical Properties		
Appearance	A solid	White Solid[2]
Molecular Formula	С36 ¹³ СН64D3NO13	Сз6 ¹³ СН64DзNO13[1][2][5]
Molecular Weight	738.0 g/mol	738.0 g/mol [2]

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to determine the chemical purity of **Erythromycin-13C,d3** by separating it from any non-labeled Erythromycin and other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Agilent Eclipse Plus-C18 (100 mm × 2.1 mm, 1.8 μm) or equivalent.[6]
- Mobile Phase: A gradient of acetonitrile and water.



• Flow Rate: 0.5 mL/min.

Detection: UV at 210 nm.

Procedure: A solution of Erythromycin-13C,d3 is prepared in a suitable solvent (e.g., acetonitrile) and injected into the HPLC system. The peak area of Erythromycin-13C,d3 is compared to the total area of all peaks to calculate the purity.

Mass Spectrometry (MS) for Identification and Isotopic Purity

Mass spectrometry is a critical technique for confirming the identity and determining the isotopic enrichment of **Erythromycin-13C,d3**.

- Instrumentation: A high-resolution mass spectrometer, such as a triple quadrupole or Orbitrap, with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.[3]
- Procedure for Identification: The sample is introduced into the mass spectrometer, and the
 resulting mass spectrum is analyzed. The observed mass-to-charge ratio (m/z) of the
 molecular ion should correspond to the theoretical mass of Erythromycin-13C,d3.[7]
- Procedure for Isotopic Purity: The relative intensities of the ion peaks corresponding to the labeled (**Erythromycin-13C,d3**) and unlabeled Erythromycin are measured. The isotopic purity is calculated from the ratio of the labeled species to the sum of all Erythromycin-related species. Erythromycin-(N-methyl-13C, d3) is often used as an internal standard for the quantification of erythromycin by GC- or LC-MS.[2][3][8]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed information about the molecular structure of **Erythromycin-13C,d3**, confirming the position of the isotopic labels.

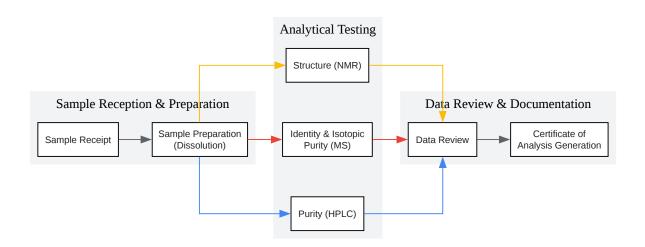
• Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).



- Solvent: Deuterated chloroform (CDCl3).[9]
- Experiments:
 - ¹H NMR: Confirms the overall proton structure of the molecule.
 - ¹³C NMR: Confirms the carbon skeleton and the position of the ¹³C label.[10]
 - 2D NMR (e.g., HSQC, HMBC): Used for unambiguous assignment of all proton and carbon signals and to confirm the location of the deuterium labels.[9]
- Procedure: The sample is dissolved in the deuterated solvent and placed in the NMR spectrometer. A series of 1D and 2D NMR spectra are acquired and analyzed to confirm the structure and the labeling pattern.

Diagrams and Workflows Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for the generation of a Certificate of Analysis for **Erythromycin-13C,d3**, from sample reception to final documentation.



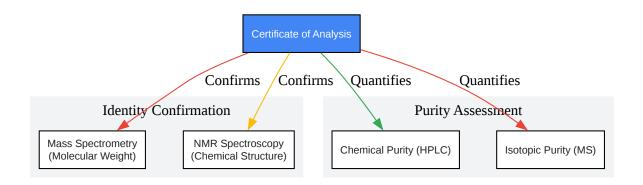
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Caption: Workflow for Erythromycin-13C,d3 Certificate of Analysis generation.

Logical Relationship of Analytical Tests

This diagram shows the logical hierarchy and relationship between the different analytical tests performed.



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Caption: Hierarchy of analytical tests for **Erythromycin-13C,d3** characterization.

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